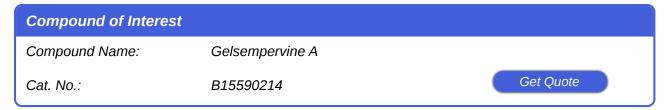


Unveiling Gelsempervine A: A Deep Dive into its Early Scientific History

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the early studies and historical literature surrounding **Gelsempervine A**, a monoterpenoid indole alkaloid isolated from plants of the Gelsemium genus. This document collates available data on its initial isolation, structural elucidation, and preliminary biological evaluation, presenting it in a format tailored for scientific and research audiences.

Introduction

Gelsempervine A is a structurally complex natural product belonging to the extensive family of Gelsemium alkaloids. These compounds, isolated from climbing shrubs found in Southeast Asia and the Americas, have long been a subject of interest in phytochemistry and pharmacology due to their potent biological activities. This guide focuses on the foundational research that introduced **Gelsempervine A** to the scientific community, laying the groundwork for future investigations into its therapeutic potential.

Isolation and Characterization

The initial isolation of **Gelsempervine A** was a pivotal moment in the study of Gelsemium alkaloids. While the specific details of the very first isolation are not readily available in broad searches, the compound is a known constituent of Gelsemium elegans. The general procedure for extracting alkaloids from this plant genus involves a multi-step process.



General Experimental Protocol for Alkaloid Extraction from Gelsemium species

A generalized workflow for the isolation of alkaloids like **Gelsempervine A** from Gelsemium plant material is outlined below. It is important to note that specific parameters such as solvent ratios and chromatography conditions would have been optimized in the original, yet to be specifically cited, research.

Figure 1. A representative workflow for the isolation of **Gelsempervine A**.

Structural Elucidation

The determination of the intricate molecular architecture of **Gelsempervine A** would have relied on a combination of spectroscopic techniques, which were state-of-the-art for the time of its discovery. The Chemical Abstracts Service (CAS) has assigned the number 865187-17-3 to **Gelsempervine A**, which serves as a definitive identifier for this specific chemical entity.

Spectroscopic Data

While the primary literature containing the original spectroscopic data has not been identified in the conducted search, the following table summarizes the types of quantitative data that would have been crucial for its structure elucidation.



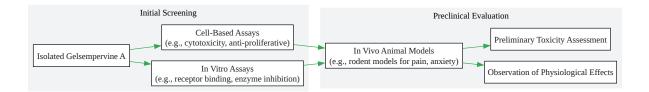
Spectroscopic Technique	Type of Data Obtained	Purpose in Structure Elucidation
Mass Spectrometry (MS)	Molecular weight, Fragmentation pattern	Determination of molecular formula and identification of structural motifs.
Nuclear Magnetic Resonance (NMR)	Chemical shifts (¹H, ¹³C), Coupling constants, Nuclear Overhauser effects (NOE)	Mapping the carbon-hydrogen framework and determining the relative stereochemistry of the molecule.
Infrared (IR) Spectroscopy	Absorption bands (cm ⁻¹)	Identification of functional groups (e.g., carbonyls, amines, double bonds).
Ultraviolet-Visible (UV-Vis) Spectroscopy	Absorption maxima (λmax)	Characterization of the chromophore system within the molecule.

Early Biological Studies

The alkaloids from the Gelsemium genus are well-documented for their potent physiological effects, primarily targeting the central nervous system.[1] Early biological screening of a newly isolated compound like **Gelsempervine A** would have likely involved a battery of in vitro and in vivo assays to determine its general bioactivity profile.

While specific early studies on **Gelsempervine A** are not detailed in the available search results, the broader activities of Gelsemium alkaloids include analgesic, anti-inflammatory, and anxiolytic properties.[2][3] It is plausible that initial investigations into **Gelsempervine A** would have explored these areas. The general workflow for such preliminary biological testing is depicted below.





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